

An In-depth Technical Guide to the c-Myc Inhibitor 10058-F4

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Compound of Interest

Compound Name: *c-Myc inhibitor 15*

Cat. No.: *B15582333*

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Disclaimer: Following an extensive search, a specific, publicly recognized c-Myc inhibitor designated as "**c-Myc inhibitor 15**" could not be identified. It is presumed that this is an internal, non-public identifier. This guide will therefore focus on the well-characterized and seminal c-Myc inhibitor, 10058-F4, for which a wealth of public data is available to fulfill the user's request for a detailed technical guide.

Introduction

The c-Myc oncoprotein is a transcription factor that is deregulated in a vast number of human cancers, making it a prime target for therapeutic intervention.^[1] However, its nature as an intrinsically disordered protein has made it a challenging target for small molecule inhibition.^[2] One of the pioneering small molecules identified to directly target c-Myc is 10058-F4. This cell-permeable thiazolidinone compound specifically inhibits the interaction between c-Myc and its obligate binding partner, Max, thereby preventing the transactivation of c-Myc target genes and inhibiting tumor cell growth.^[3] This technical guide provides a comprehensive overview of the structure, properties, and biological activity of 10058-F4 for researchers, scientists, and drug development professionals.

Structure and Physicochemical Properties

The structural and physicochemical properties of 10058-F4 are summarized in the table below.

Property	Value	Reference
IUPAC Name	(5E)-5-(4-ethylbenzylidene)-2-thioxo-1,3-thiazolidin-4-one	
Chemical Formula	C ₁₂ H ₁₁ NOS ₂	[3]
Molecular Weight	249.35 g/mol	[3]
CAS Number	403811-55-2	[3]
SMILES String	<chem>S1C(=C\c2ccc(cc2)CC)\C(=O)NC1=S</chem>	[3]
InChI Key	SVXDHPADAXBMFB-JXMROGBWSA-N	[3]
Appearance	Yellow solid	[3]
Solubility	DMSO: 200 mg/mL	[3]
Assay Purity	≥95% (sum of two isomers, HPLC)	[3]

Biological Properties and Activity

The biological activity of 10058-F4 is centered on its ability to disrupt the c-Myc/Max heterodimer. Quantitative data regarding its efficacy are presented below.

Parameter	Value	Cell Line/System	Reference
IC ₅₀ (c-Myc/Max Interaction)	64 μM	c-Myc transfected Rat1a fibroblasts	[3]

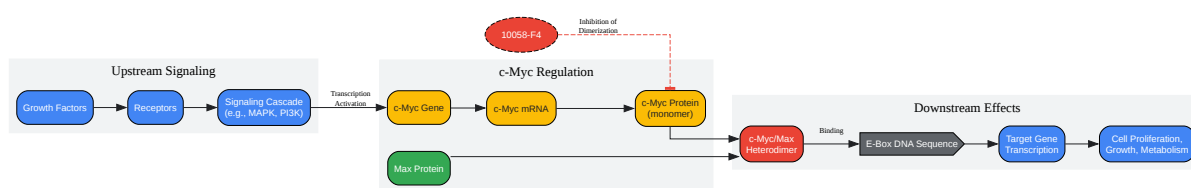
Mechanism of Action and Signaling Pathways

10058-F4 acts as a direct inhibitor of the c-Myc/Max protein-protein interaction.[3] The c-Myc protein belongs to the basic helix-loop-helix leucine zipper (bHLH-LZ) family of transcription

factors and must heterodimerize with Max to bind to E-box sequences in the promoter regions of its target genes.[1] By binding to c-Myc, 10058-F4 prevents this dimerization, thereby inhibiting the transcription of genes involved in cell proliferation, growth, and metabolism.

The general mechanism of action for direct c-Myc inhibitors like 10058-F4 involves the depletion of ATP stores due to mitochondrial dysfunction, leading to cell cycle arrest and eventual apoptosis.[4][5]

Below is a diagram illustrating the c-Myc signaling pathway and the point of intervention by 10058-F4.



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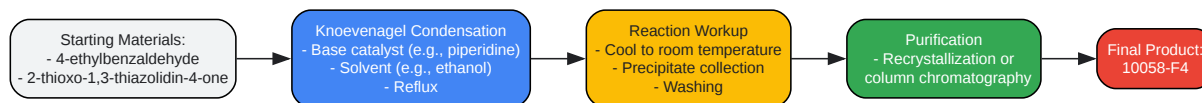
Caption: c-Myc signaling pathway and inhibition by 10058-F4.

Experimental Protocols

Detailed experimental protocols for the synthesis and biological evaluation of 10058-F4 are crucial for its application in research.

Synthesis of 10058-F4

A general synthetic scheme for 10058-F4 involves the Knoevenagel condensation of 4-ethylbenzaldehyde with 2-thioxo-1,3-thiazolidin-4-one.



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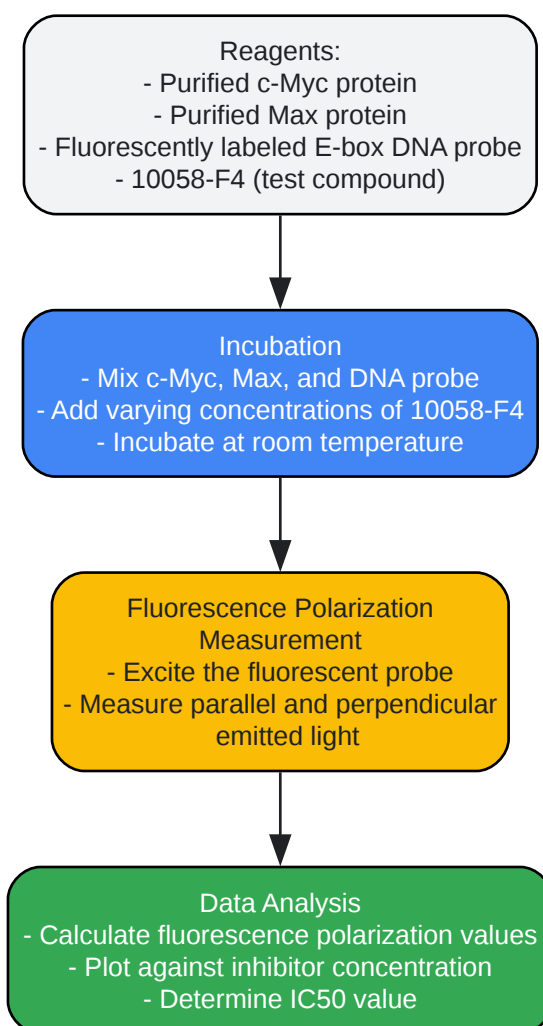
Caption: General workflow for the synthesis of 10058-F4.

Detailed Protocol:

- **Reaction Setup:** In a round-bottom flask, dissolve 4-ethylbenzaldehyde (1 equivalent) and 2-thioxo-1,3-thiazolidin-4-one (1 equivalent) in a suitable solvent such as ethanol.
- **Catalyst Addition:** Add a catalytic amount of a base, for example, piperidine.
- **Reaction:** Heat the mixture to reflux and monitor the reaction progress using thin-layer chromatography (TLC).
- **Workup:** Upon completion, cool the reaction mixture to room temperature to allow the product to precipitate. Collect the solid by filtration and wash with cold ethanol.
- **Purification:** Purify the crude product by recrystallization from a suitable solvent or by column chromatography on silica gel to yield the pure 10058-F4.
- **Characterization:** Confirm the structure and purity of the final product using techniques such as ^1H NMR, ^{13}C NMR, and mass spectrometry.

In Vitro c-Myc/Max Interaction Assay (Fluorescence Polarization)

This assay is used to quantify the inhibitory effect of 10058-F4 on the c-Myc/Max interaction.



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Caption: Workflow for a fluorescence polarization-based c-Myc/Max interaction assay.

Detailed Protocol:

- **Reagent Preparation:** Prepare solutions of purified recombinant c-Myc and Max proteins, and a fluorescently labeled double-stranded DNA oligonucleotide containing the E-box sequence. Prepare a dilution series of 10058-F4 in a suitable buffer (e.g., PBS with a small percentage of DMSO).
- **Assay Setup:** In a microplate, combine the c-Myc and Max proteins with the fluorescently labeled E-box probe.

- **Inhibitor Addition:** Add the different concentrations of 10058-F4 to the wells. Include appropriate controls (no inhibitor and no protein).
- **Incubation:** Incubate the plate at room temperature for a specified time to allow the binding to reach equilibrium.
- **Measurement:** Measure the fluorescence polarization of each well using a plate reader equipped with the appropriate filters.
- **Data Analysis:** Calculate the fluorescence polarization values and plot them against the logarithm of the inhibitor concentration. Fit the data to a dose-response curve to determine the IC₅₀ value.

Conclusion

10058-F4 remains a critical tool for studying the biological functions of c-Myc and serves as a foundational scaffold for the development of more potent and pharmacokinetically favorable c-Myc inhibitors. This guide provides essential information for researchers working to understand and target the c-Myc oncogene in cancer and other diseases.

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